

Chemical Significance and Applications

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Compound Focus: 1-Phenylethanethiol

CAS No.: 6263-65-6

Cat. No.: S598779

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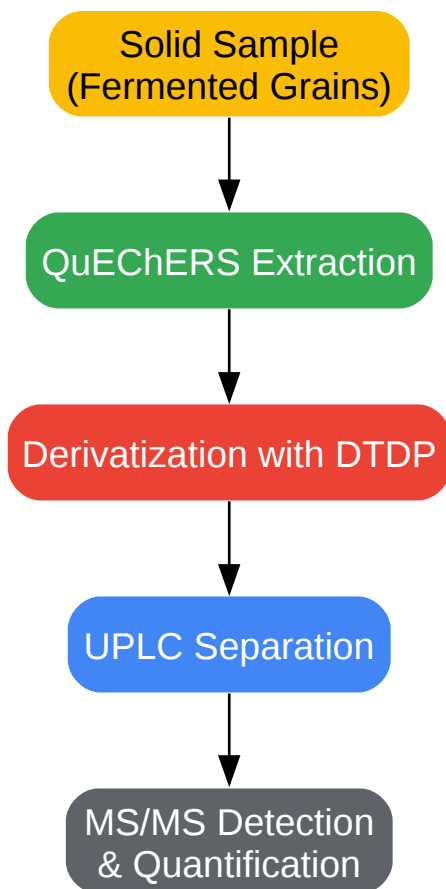
1-Phenylethanethiol has significant roles in both food chemistry and analytical science.

- **Character Impact Aroma in Curry Leaves:** Research has confirmed that the enantiomers of **1-phenylethanethiol**, specifically the **(1S)-** and **(1R)-** forms, are the character impact compounds responsible for the characteristic sulfury and burnt aroma of fresh curry leaves (*Bergera koenigii*) [1]. They have exceptionally high **Odor Activity Values (OAVs)** of 150,000 and 120,000, respectively, meaning their concentrations are hundreds of thousands of times above their odor threshold [1]. Its concentration is affected by food processing:
 - **Decreases** when fresh leaves are disrupted, dried, or fried [1].
 - **Increases** when dried leaves are fried, suggesting the presence of a thermolabile precursor [1].
- **Chiral Reagent in Gas Chromatography (GC):** In analytical chemistry, **1-phenylethanethiol** is used as a chiral derivatizing agent to determine the absolute configuration of monosaccharide sugars in structural studies [2].
 - The method involves converting enantiomeric sugars into diastereomeric dithioacetals by reaction with optically active **(+)- or (-)-1-phenylethanethiol** [2].
 - These derivatives can then be separated on common, non-chiral GC stationary phases, allowing for the unambiguous assignment of the D- or L-configuration of the sugar [2].

Analytical Methods and Experimental Protocols

The detection and analysis of thiols, including compounds like **1-phenylethanethiol**, are challenging due to their low concentrations, poor stability, and complex matrices. Here is a detailed methodology based on recent research.

UPLC-MS/MS Thiol Analysis Workflow



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Workflow for analyzing volatile thiols in complex solid samples.

- **Sample Preparation (QuEChERS):** For solid matrices (e.g., fermented grains), an improved QuEChERS method is effective [3].
 - **Extraction:** The solid sample is homogenized with a solvent. **Acetonitrile** is a common and effective choice [3].
 - **Clean-up:** The extract is purified using a dispersive solid-phase extraction (d-SPE) sorbent. A combination of **C18** and **NH2** sorbents is recommended to remove fats, fatty acids, and other interferents [3].

- **Derivatization:** To enhance detectability and stability for liquid chromatography, thiols are derivatized [3].
 - **Reagent:** 4,4'-Dithiodipyridine (DTDP) is used [3].
 - **Procedure:** The sample extract is reacted with the DTDP reagent. Thiols displace one thiopyridone group from DTDP, forming a stable mixed disulfide derivative and releasing the chromophore 4-thiopyridone [3].
- **Instrumental Analysis (UPLC-MS/MS):** The derivatized samples are analyzed using **Ultra-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UPLC-MS/MS)** [3].
 - **Advantages:** This approach avoids the high-temperature oxidation that can occur in Gas Chromatography and provides high sensitivity and selectivity [3].
 - **Quantification:** The method uses **internal standardization** (e.g., 2-phenylethanethiol) for accurate quantification [3].

Synthesis and Commercial Information

1-Phenylethanethiol can be synthesized from 1-phenylethanol using thiourea and hydrogen chloride, followed by hydrolysis with potassium hydroxide [4]. It is commercially available but can be expensive, with prices varying significantly by supplier and quantity.

Supplier	Purity	Package Size	Price (USD)
Alfa Aesar [4]	98%	1 g	\$40.50
Alfa Aesar [4]	98%	10 g	\$207.00
Sigma-Aldrich [5]	N/A	100 mg	\$73.10
American Custom Chemicals [4]	95%	1 g	\$630.63
American Custom Chemicals [4]	95%	10 g	\$1224.88

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References

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